

5-[(4-Chlorophenoxy)methyl]furan-2-carbaldehyde safety and handling

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Compound of Interest

Compound Name: 5-[(4-Chlorophenoxy)methyl]furan-2-carbaldehyde

CAS No.: 438219-08-0

Cat. No.: B454934

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Technical Guide: 5-[(4-Chlorophenoxy)methyl]furan-2-carbaldehyde

Safety, Handling, and Experimental Application

Executive Summary

This technical guide provides a comprehensive operational framework for the handling, storage, and experimental application of **5-[(4-Chlorophenoxy)methyl]furan-2-carbaldehyde**. As a bifunctional heterocyclic building block, this molecule combines the electrophilic reactivity of a furan-aldehyde with the lipophilic properties of a chlorophenoxy moiety. It is primarily utilized in medicinal chemistry for the synthesis of Schiff bases, tubulin polymerization inhibitors, and antimicrobial agents.

Key Risk Profile: The compound is classified as an Acute Toxin (Category 4) and a Skin Sensitizer (Category 1). Its lipophilic tail facilitates dermal absorption, while the aldehyde group acts as a hapten for protein conjugation, necessitating strict containment protocols.

Chemical Profile & Physicochemical Properties[1][2][3][4][5][6]

Identity and Structure

The molecule consists of a furan ring substituted at the C2 position with a formyl group and at the C5 position with a (4-chlorophenoxy)methyl group. This structure dictates its dual reactivity: the aldehyde is prone to nucleophilic attack (and oxidation), while the ether linkage provides stability against hydrolysis under neutral conditions.

Property	Specification
Chemical Name	5-[(4-Chlorophenoxy)methyl]furan-2-carbaldehyde
Molecular Formula	C ₁₂ H ₉ ClO ₃
Molecular Weight	236.65 g/mol
CAS Number	19283-88-6 (Research Grade) / Check specific vendor batch
Physical State	Solid (Crystalline powder, typically yellow/orange)
Solubility	Soluble in DMSO, DMF, Chloroform, Dichloromethane; Insoluble in Water
Reactivity	High sensitivity to oxidation (air) and strong acids (ring opening)

Structural Visualization

The following diagram illustrates the core reactivity nodes of the molecule, highlighting the sites susceptible to metabolic activation and chemical degradation.

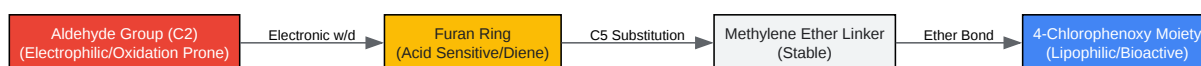


Figure 1: Reactivity Profile of 5-[(4-Chlorophenoxy)methyl]furan-2-carbaldehyde

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Toxicology & Hazard Assessment

Mechanism of Toxicity

The toxicity of this compound is derived from two distinct mechanisms:

- Schiff Base Formation (Sensitization):** The aldehyde group reacts with primary amines on skin proteins (lysine residues) to form imines (Schiff bases). This haptenization triggers an immune response, leading to allergic contact dermatitis (Skin Sens. 1).
- Lipophilic Transport:** The 4-chlorophenoxy group increases the partition coefficient (LogP), facilitating transport across lipid bilayers (skin/cell membranes), thereby enhancing the systemic delivery of the reactive furan-aldehyde core.

GHS Classification & Signal Words

Signal Word: WARNING

Hazard Class	Code	Statement
Acute Toxicity (Oral)	H302	Harmful if swallowed.
Skin Sensitization	H317	May cause an allergic skin reaction.[1]
Eye Irritation	H319	Causes serious eye irritation (Predicted).[1][2]
Aquatic Toxicity	H411	Toxic to aquatic life with long-lasting effects (Chlorophenol derivative).

Safe Handling & Storage Protocols

Engineering Controls

- Primary Containment:** All weighing and transfer operations must be conducted inside a certified Chemical Fume Hood.

- Inert Atmosphere: Due to the aldehyde's susceptibility to autoxidation (forming the corresponding carboxylic acid), storage and reactions should occur under Nitrogen (N₂) or Argon.

Personal Protective Equipment (PPE) Matrix

- Respiratory: N95 or P100 respirator if dust generation is possible outside a hood.
- Dermal: Double-gloving is mandatory.
 - Inner Layer: Nitrile (4 mil).
 - Outer Layer: Neoprene or thick Nitrile (8 mil) to prevent permeation by the lipophilic tail.
- Ocular: Chemical splash goggles.

Storage Stability Protocol

The compound degrades via the "Cannizzaro reaction" or aerobic oxidation.

- Temperature: Store at 2–8°C (Refrigerated).
- Light: Protect from light (amber vials/aluminum foil) to prevent furan ring photopolymerization.
- Atmosphere: Purge headspace with inert gas after every use.

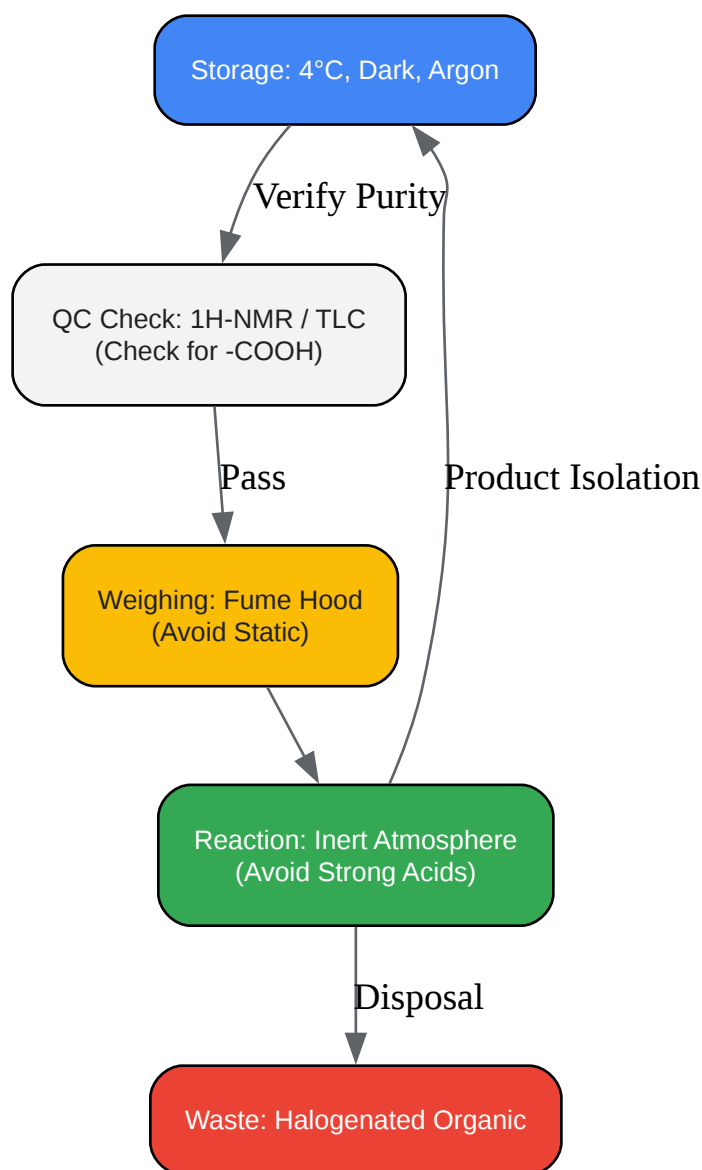


Figure 2: Operational Workflow for Handling & QC

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Synthesis & Experimental Application

Synthesis Context (Williamson Ether Synthesis)

This molecule is typically synthesized via the nucleophilic substitution of 5-(chloromethyl)furan-2-carbaldehyde with 4-chlorophenol.

- Reagents: 4-Chlorophenol (1.0 eq), 5-(Chloromethyl)furfural (1.0 eq), K_2CO_3 (1.5 eq, anhydrous).

- Solvent: Acetone or DMF (Dry).
- Conditions: Reflux (Acetone) or 60°C (DMF) for 4–6 hours.
- Critical Note: Use mild bases (Carbonates) rather than strong hydroxides (NaOH/KOH) to avoid the Cannizzaro reaction or ring opening of the furan.

Self-Validating Purity Check

Before using this compound in downstream applications (e.g., Schiff base synthesis), you must validate its integrity. The aldehyde group oxidizes to 5-[(4-chlorophenoxy)methyl]furan-2-carboxylic acid.

Protocol:

- TLC: Silica gel, Hexane:Ethyl Acetate (7:3).
 - Aldehyde (Target): $R_f \sim 0.5$ (UV active, stains with DNP).
 - Acid (Impurity): $R_f < 0.1$ (Streaks near baseline).
- $^1\text{H-NMR}$ Diagnostic:
 - Look for the aldehyde proton singlet at δ 9.5–9.6 ppm.
 - Disappearance of this peak indicates oxidation.

Emergency Response

Scenario	Immediate Action
Skin Contact	Wash immediately with soap and water for 15 minutes.[3] Do not use alcohol (enhances absorption). Remove contaminated clothing.[3][2]
Eye Contact	Rinse cautiously with water for 15 minutes.[3][2] Remove contact lenses if present.[3][2] Seek medical attention.
Inhalation	Move to fresh air.[3][1][2] If breathing is difficult, administer oxygen.[3]
Spill Cleanup	Dampen with inert solvent (PEG-400 or water) to avoid dust. Absorb with vermiculite. Place in a sealed container labeled "Halogenated Organic Waste".

References

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